

# Phenyltrimethylammonium Chloride: Application Notes for Steel Corrosion Inhibition

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phenyltrimethylammonium chloride*

Cat. No.: *B087048*

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## Introduction

**Phenyltrimethylammonium chloride** (PTMAC) is a quaternary ammonium salt that has been identified as a corrosion inhibitor for steel.<sup>[1][2]</sup> Its molecular structure, featuring a positively charged quaternary nitrogen atom and a hydrophobic phenyl group, allows it to adsorb onto the metal surface, forming a protective barrier against corrosive agents. This document provides detailed application notes and experimental protocols for evaluating the efficacy of PTMAC as a corrosion inhibitor for steel, particularly in acidic environments.

While direct and extensive research on **Phenyltrimethylammonium chloride** for this specific application is limited, data from a closely related ionic liquid, phenyltrimethylammonium tetrachloroaluminate ( $[\text{PTMA}]^+[\text{AlCl}_4]^-$ ), offers valuable insights into its potential performance and mechanism.<sup>[3]</sup> The shared phenyltrimethylammonium cation suggests analogous inhibitive properties.

## Physicochemical Properties

Property	Value
Chemical Formula	C <sub>9</sub> H <sub>14</sub> ClN[1]
Molecular Weight	171.67 g/mol [4]
Appearance	White crystalline powder[1]
Melting Point	246-248 °C[4]
Solubility	333 g/L in water[4]
CAS Number	138-24-9[4]

## Quantitative Data: Corrosion Inhibition Efficiency

The following data is derived from studies on phenyltrimethylammonium tetrachloroaluminate, a compound containing the same active cation as PTMAC, and is presented here as a strong analogue for its potential performance.[3]

Table 1: Inhibition Efficiency of Phenyltrimethylammonium Cation in 1 N HCl[3]

Inhibitor Concentration (mM)	Inhibition Efficiency (%)
0.1	75
0.3	82
0.5	88
1.0	93
1.3	96

Data obtained from electrochemical measurements on carbon steel in 1 N HCl.[3]

## Experimental Protocols

Detailed methodologies for evaluating the corrosion inhibition properties of **Phenyltrimethylammonium chloride** are provided below. These are standard techniques in the field of corrosion science.

## Weight Loss Method

This gravimetric method provides a straightforward determination of the average corrosion rate.

Materials:

- Steel coupons of known dimensions and composition
- Corrosive medium (e.g., 1 M HCl)
- **Phenyltrimethylammonium chloride**
- Acetone
- Deionized water
- Analytical balance ( $\pm 0.1$  mg)
- Water bath or thermostat

Procedure:

- **Coupon Preparation:** Mechanically polish the steel coupons with progressively finer grades of emery paper, rinse with deionized water, degrease with acetone, and dry.
- **Initial Weighing:** Accurately weigh the prepared coupons using an analytical balance.
- **Inhibitor Solution Preparation:** Prepare solutions of the corrosive medium containing various concentrations of **Phenyltrimethylammonium chloride**. A blank solution without the inhibitor should also be prepared.
- **Immersion:** Immerse the weighed coupons in the respective test solutions for a predetermined period (e.g., 6, 12, 24 hours) at a constant temperature.
- **Cleaning:** After the immersion period, remove the coupons, rinse with deionized water, and clean with a suitable solution (e.g., a solution containing HCl and a cleaning inhibitor) to remove corrosion products.

- Final Weighing: Rinse the cleaned coupons with deionized water, dry thoroughly with acetone, and reweigh.
- Calculations:
  - Corrosion Rate (CR):  $CR \text{ (mm/year)} = (87.6 \times \Delta W) / (D \times A \times T)$  where:
    - $\Delta W$  = Weight loss (mg)
    - $D$  = Density of the steel (g/cm<sup>3</sup>)
    - $A$  = Surface area of the coupon (cm<sup>2</sup>)
    - $T$  = Immersion time (hours)
  - Inhibition Efficiency (IE%):  $IE\% = [(CR_0 - CR_i) / CR_0] \times 100$  where:
    - $CR_0$  = Corrosion rate in the absence of the inhibitor
    - $CR_i$  = Corrosion rate in the presence of the inhibitor

## Potentiodynamic Polarization

This electrochemical technique provides insights into the kinetics of the anodic and cathodic corrosion reactions.

Apparatus:

- Potentiostat/Galvanostat
- Three-electrode electrochemical cell:
  - Working Electrode (WE): Steel sample
  - Reference Electrode (RE): Saturated Calomel Electrode (SCE) or Ag/AgCl
  - Counter Electrode (CE): Platinum or graphite rod
- Corrosive medium with and without inhibitor

#### Procedure:

- **Electrode Preparation:** Prepare the steel working electrode by embedding it in a resin mount, leaving a known surface area exposed. Polish the exposed surface as described in the weight loss method.
- **Cell Setup:** Assemble the three-electrode cell with the prepared working electrode, reference electrode, and counter electrode in the test solution.
- **Open Circuit Potential (OCP):** Allow the system to stabilize by monitoring the OCP for a period (e.g., 30-60 minutes) until a steady state is reached.
- **Polarization Scan:** Apply a potential scan, typically from -250 mV to +250 mV relative to the OCP, at a slow scan rate (e.g., 0.5-1 mV/s).
- **Data Analysis:**
  - Plot the logarithmic current density versus potential (Tafel plot).
  - Extrapolate the linear portions of the anodic and cathodic branches of the Tafel plot back to the corrosion potential ( $E_{corr}$ ) to determine the corrosion current density ( $i_{corr}$ ).
  - Calculate the Inhibition Efficiency (IE%):  $IE\% = [(i_{corr_0} - i_{corr_i}) / i_{corr_0}] \times 100$  where:
    - $i_{corr_0}$  = Corrosion current density in the absence of the inhibitor
    - $i_{corr_i}$  = Corrosion current density in the presence of the inhibitor

## Electrochemical Impedance Spectroscopy (EIS)

EIS is a non-destructive technique that provides information about the corrosion process and the properties of the protective film formed by the inhibitor.

#### Apparatus:

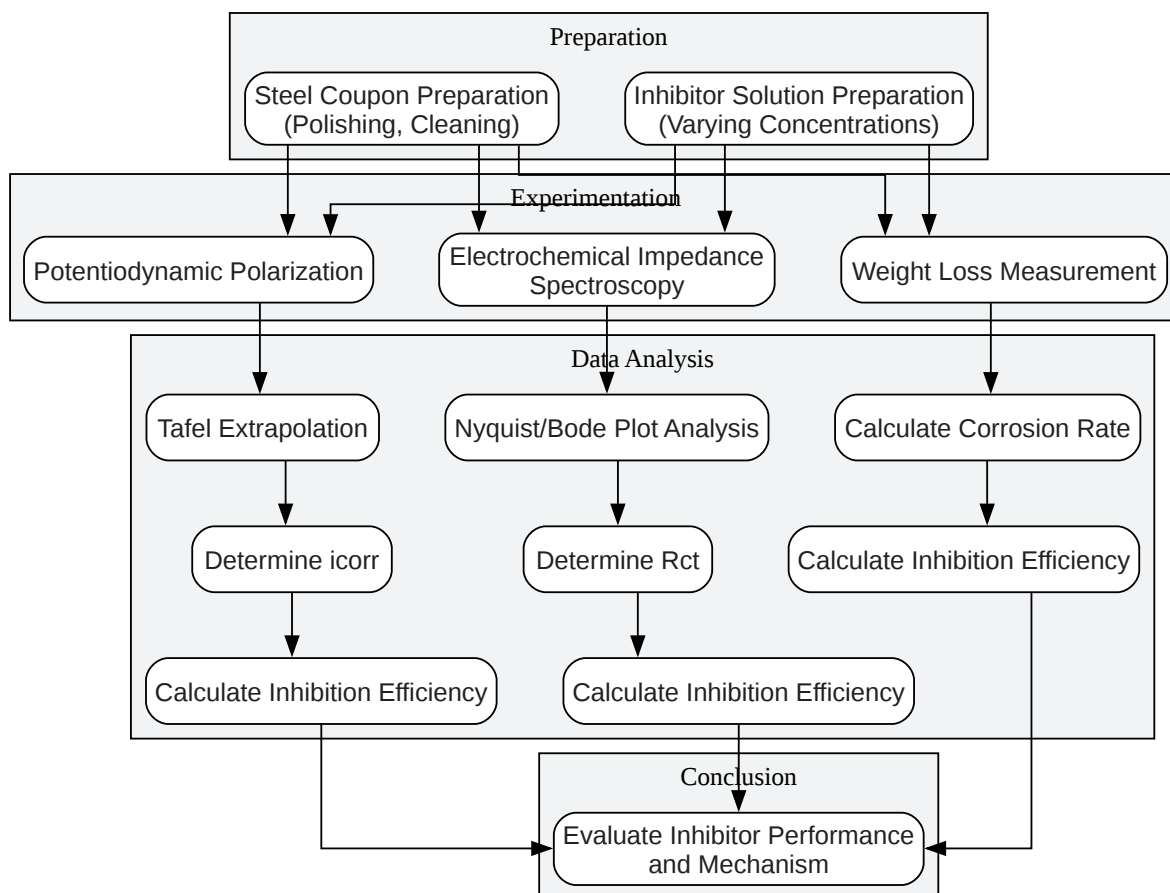
- Potentiostat/Galvanostat with a frequency response analyzer
- Three-electrode electrochemical cell (same as for potentiodynamic polarization)

#### Procedure:

- **Cell Setup and Stabilization:** Prepare and set up the electrochemical cell as described for the potentiodynamic polarization method and allow the OCP to stabilize.
- **Impedance Measurement:** Apply a small amplitude AC sinusoidal voltage signal (e.g., 10 mV) over a wide frequency range (e.g., 100 kHz to 10 mHz) at the OCP.
- **Data Analysis:**
  - Plot the impedance data as a Nyquist plot ( $-Z''$  vs.  $Z'$ ) and Bode plots ( $|Z|$  vs. frequency and phase angle vs. frequency).
  - Model the data using an appropriate equivalent electrical circuit to determine parameters such as the charge transfer resistance ( $R_{ct}$ ) and the double-layer capacitance ( $C_{dl}$ ).
  - Calculate the Inhibition Efficiency (IE%):  $IE\% = [(R_{cti} - R_{cto}) / R_{cti}] \times 100$  where:
    - $R_{cto}$  = Charge transfer resistance in the absence of the inhibitor
    - $R_{cti}$  = Charge transfer resistance in the presence of the inhibitor

## Visualizations

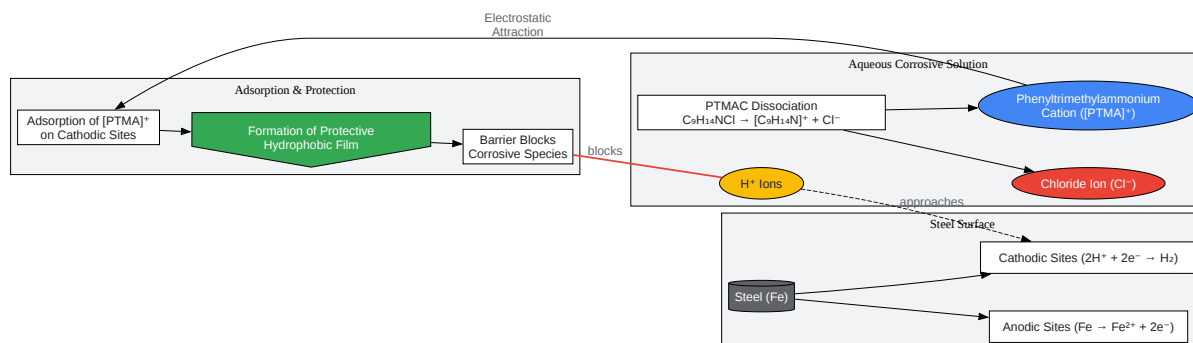
## Experimental Workflow



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Caption: Experimental workflow for evaluating corrosion inhibitors.

## Proposed Inhibition Mechanism



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